

Spectroscopic Characterization of 5-chloro-3-iodo-1H-indole: A Technical Guide

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Compound of Interest

Compound Name: 5-chloro-3-iodo-1H-indole

CAS No.: 85092-85-9

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **5-chloro-3-iodo-1H-indole**, a halogenated indole derivative of significant interest in synthetic chemistry and drug discovery. Indole scaffolds are privileged structures in medicinal chemistry, and understanding the precise structural features of their derivatives is paramount for establishing structure-activity relationships (SAR) and ensuring quality control.^[1] This document details the expected spectroscopic data from ¹H NMR, ¹³C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry, offering insights into the interpretation of these data. Furthermore, it provides robust, field-proven protocols for data acquisition, designed to ensure reproducibility and accuracy.

Molecular Structure and Spectroscopic Overview

5-chloro-3-iodo-1H-indole possesses a bicyclic aromatic structure with two key halogen substituents that significantly influence its electronic properties and, consequently, its spectroscopic signatures. The chlorine atom at the 5-position and the iodine atom at the 3-position introduce distinct effects on the chemical shifts of neighboring protons and carbons, and also provide characteristic isotopic patterns in mass spectrometry.

Caption: Molecular structure of **5-chloro-3-iodo-1H-indole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **5-chloro-3-iodo-1H-indole**, both ^1H and ^{13}C NMR will provide critical information regarding the substitution pattern and electronic environment of the indole core.

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum of **5-chloro-3-iodo-1H-indole** is expected to exhibit distinct signals for the aromatic protons and the N-H proton of the indole ring. The electron-withdrawing nature of the chlorine atom at the C5 position and the iodine at C3 will influence the chemical shifts of the protons on both the benzene and pyrrole rings.

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
N-H	8.0 - 12.0	broad singlet	-	The chemical shift is highly dependent on solvent and concentration.
H-2	~7.3 - 7.5	singlet	-	The absence of a proton at C3 eliminates vicinal coupling.
H-4	~7.6 - 7.8	doublet	~2.0	Deshielded due to the adjacent chlorine at C5 and exhibits meta-coupling to H-6.
H-6	~7.1 - 7.3	doublet of doublets	$J(\text{H6}, \text{H7}) \approx 8.5$, $J(\text{H6}, \text{H4}) \approx 2.0$	Coupled to both H-7 (ortho) and H-4 (meta).
H-7	~7.2 - 7.4	doublet	~8.5	Coupled to H-6 (ortho).

Disclaimer: These are predicted values based on known substituent effects on the indole scaffold. Actual experimental values may vary.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will reveal the carbon framework of the molecule. The chemical shifts are influenced by the electronegativity of the attached halogens and their position on the indole ring.

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C-2	~125	Influenced by the adjacent nitrogen and the C3-iodo group.
C-3	~85	Significantly shielded by the direct attachment of the large, polarizable iodine atom.
C-3a	~130	A quaternary carbon within the ring fusion.
C-4	~122	Aromatic CH.
C-5	~128	Carbon bearing the chlorine atom; its shift is influenced by the halogen's electronegativity.
C-6	~120	Aromatic CH.
C-7	~112	Aromatic CH, typically upfield in indoles.
C-7a	~135	Quaternary carbon at the ring junction, adjacent to the nitrogen.

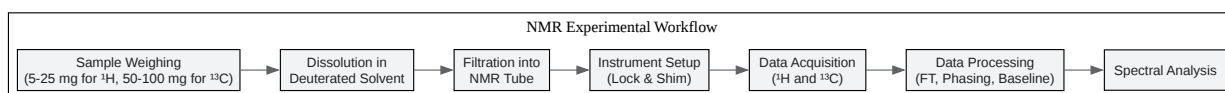
Disclaimer: These are predicted values based on known substituent effects on the indole scaffold. Actual experimental values may vary.

Experimental Protocol for NMR Data Acquisition

A standardized protocol is crucial for obtaining high-quality, reproducible NMR data.

- Sample Preparation:
 - Accurately weigh 5-25 mg of **5-chloro-3-iodo-1H-indole** for ^1H NMR and 50-100 mg for ^{13}C NMR.
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- Dissolve the sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry vial.[3] Ensure complete dissolution.
- Filter the solution through a small plug of glass wool packed in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.
- Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
 - For ^1H NMR, acquire a one-pulse spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - For ^{13}C NMR, acquire a proton-decoupled spectrum. An adequate relaxation delay should be used to ensure accurate integration if quantitative data is desired.
 - Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
 - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).



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Caption: A generalized workflow for NMR sample preparation and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. For **5-chloro-3-iodo-1H-indole**, the IR spectrum will be characterized by vibrations of the N-H bond, C-H bonds, C=C bonds of the aromatic system, and the C-X (halogen) bonds.

Predicted IR Spectral Data

Wavenumber (cm ⁻¹)	Vibration	Intensity	Rationale
~3400	N-H stretch	Medium, sharp	Characteristic of the indole N-H group.
~3100-3000	Aromatic C-H stretch	Medium	Typical for C-H bonds on an aromatic ring.[4]
~1600-1450	Aromatic C=C stretch	Medium to Strong	Multiple bands are expected due to the complex vibrations of the bicyclic aromatic system. [4]
~1100-1000	C-Cl stretch	Strong	The position can vary, but a strong absorption is expected for the C-Cl bond.[5]
Below 1000	C-I stretch	Strong	The C-I stretching vibration occurs at lower wavenumbers due to the higher mass of iodine.[5]

Experimental Protocol for FTIR Data Acquisition (ATR Method)

The Attenuated Total Reflectance (ATR) method is a simple and rapid technique for acquiring IR spectra of solid samples.

- Instrument Preparation:
 - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 - Record a background spectrum of the empty ATR accessory. This will be automatically subtracted from the sample spectrum.[6]
- Sample Analysis:
 - Place a small amount of the solid **5-chloro-3-iodo-1H-indole** sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.[6][7]

- Apply pressure using the ATR's pressure arm to ensure good contact between the sample and the crystal.^{[6][7]}
- Acquire the IR spectrum.
- Clean the ATR crystal thoroughly after analysis.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. It provides information about the molecular weight and elemental composition of a compound, as well as structural information from fragmentation patterns.

Predicted Mass Spectrometry Data

- Molecular Ion (M^+): The molecular weight of **5-chloro-3-iodo-1H-indole** (C_8H_5ClIN) is approximately 277.4 g/mol. The mass spectrum is expected to show a molecular ion peak at m/z 277.
- Isotopic Pattern: The presence of chlorine will result in a characteristic $M+2$ peak with an intensity of about one-third of the molecular ion peak, due to the natural abundance of the ^{37}Cl isotope.
- Fragmentation: Electron ionization (EI) is a "hard" ionization technique that can cause fragmentation of the molecular ion.^[8] Common fragmentation pathways for halogenated aromatic compounds include the loss of halogen atoms.^{[9][10]}
 - $[M-I]^+$: Loss of an iodine radical (127 Da) would result in a fragment at m/z 150.
 - $[M-Cl]^+$: Loss of a chlorine radical (35/37 Da) would result in a fragment at m/z 242/240.
 - $[M-I-HCN]^+$: Subsequent loss of HCN (27 Da) from the $[M-I]^+$ fragment is a common fragmentation pathway for indoles, leading to a peak at m/z 123.

Experimental Protocol for Mass Spectrometry Data Acquisition

- Sample Introduction:
 - Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
 - The sample can be introduced into the mass spectrometer via direct infusion or through a chromatographic system like GC-MS or LC-MS.

- Ionization:
 - For molecular weight determination, a "soft" ionization technique such as Electrospray Ionization (ESI) or Chemical Ionization (CI) is preferred to minimize fragmentation.[8]
 - For fragmentation pattern analysis, Electron Ionization (EI) is typically used.[8]
- Mass Analysis:
 - The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection:
 - The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .

Conclusion

The comprehensive spectroscopic analysis of **5-chloro-3-iodo-1H-indole**, utilizing ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry, provides a detailed and unambiguous structural characterization. The predicted data and interpretations provided in this guide, coupled with the robust experimental protocols, offer a solid framework for researchers, scientists, and drug development professionals working with this and related halogenated indole derivatives. Adherence to these methodologies will ensure the generation of high-quality, reliable data essential for advancing scientific research and development.

References

- Interpreting IR Spectra. (n.d.). Chemistry Steps. Retrieved January 29, 2026, from [\[Link\]](#)
- H-NMR and C-13 NMR Spectral Analysis of Indole Derivatives: Structural Insights and Interpretation. (2025, February 22). YouTube. Retrieved January 29, 2026, from [\[Link\]](#)
- NMR Sample Preparation: The Complete Guide. (n.d.). Organomation. Retrieved January 29, 2026, from [\[Link\]](#)
- Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. (2016, November 23). Master Organic Chemistry. Retrieved January 29, 2026, from [\[Link\]](#)

- Quantifying Small Molecules by Mass Spectrometry. (n.d.). LCGC International. Retrieved January 29, 2026, from [\[Link\]](#)
- Sample Preparation for FTIR Analysis - Sample Types and Prepare Methods. (n.d.). Drawell. Retrieved January 29, 2026, from [\[Link\]](#)
- Sample preparation for FT-IR. (n.d.). Retrieved January 29, 2026, from [\[Link\]](#)
- NMR Sample Preparation. (n.d.). Chemical Instrumentation Facility - Iowa State University. Retrieved January 29, 2026, from [\[Link\]](#)
- Methodology for Accurate Mass Measurement of Small Molecules. (n.d.). The Royal Society of Chemistry. Retrieved January 29, 2026, from [\[Link\]](#)
- Interpretation of Infrared Spectra, A Practical Approach. (n.d.). Wiley Analytical Science. Retrieved January 29, 2026, from [\[Link\]](#)
- Halogenated Organic Compounds. (2023, September 1). Spectroscopy Online. Retrieved January 29, 2026, from [\[Link\]](#)
- Deiodination of iodinated aromatic compounds with electrospray ionization mass spectrometry. (2025, August 7). Request PDF. Retrieved January 29, 2026, from [\[Link\]](#)
- FTIR as a Method for Qualitative Assessment of Solid Samples in Geochemical Research: A Review. (2022, December 13). PubMed Central. Retrieved January 29, 2026, from [\[Link\]](#)
- NMR Sample Preparation. (n.d.). Retrieved January 29, 2026, from [\[Link\]](#)
- A spectroscopic survey of substituted indoles reveals consequences of a stabilized 1Lb transition. (n.d.). PMC - NIH. Retrieved January 29, 2026, from [\[Link\]](#)
- Advances in structure elucidation of small molecules using mass spectrometry. (n.d.). PMC - NIH. Retrieved January 29, 2026, from [\[Link\]](#)
- Ion fragmentation of small molecules in mass spectrometry. (2011, January 19). Retrieved January 29, 2026, from [\[Link\]](#)
- ¹³C NMR spectroscopy of indole derivatives. (1987, May 1). Semantic Scholar. Retrieved January 29, 2026, from [\[Link\]](#)

- Small molecule NMR sample preparation. (2023, August 29). Retrieved January 29, 2026, from [\[Link\]](#)
- 12.1: Mass Spectrometry of Small Molecules - Magnetic-Sector Instruments. (2022, September 24). Chemistry LibreTexts. Retrieved January 29, 2026, from [\[Link\]](#)
- Identification of Small Molecules using Mass Spectrometry. (n.d.). Friedrich-Schiller-Universität Jena. Retrieved January 29, 2026, from https://www.fsu-jena.de/unijenamedia/Downloads/Fakultäten/MathelInfo/Fakultät/Promotionen/Disputation_Böcker.pdf ([\[Link\]](#)).
[Jena.de/unijenamedia/Downloads/Fakultäten/MathelInfo/Fakultät/Promotionen/Disputation_Böcker.pdf](https://www.fsu-jena.de/unijenamedia/Downloads/Fakultäten/MathelInfo/Fakultät/Promotionen/Disputation_Böcker.pdf)
- Substituted 3-Phenylpropenoates and Related Analogs: Electron Ionization Mass Spectral Fragmentation and Density Functional Theory Calculations. (n.d.). NIH. Retrieved January 29, 2026, from [\[Link\]](#)
- Sample Preparation. (n.d.). Faculty of Mathematical & Physical Sciences - University College London. Retrieved January 29, 2026, from [\[Link\]](#)
- Guide to FT-IR Spectroscopy. (n.d.). Bruker. Retrieved January 29, 2026, from [\[Link\]](#)
- 15.7 Spectroscopy of Aromatic Compounds. (n.d.). Organic Chemistry: A Tenth Edition – OpenStax adaptation 1. Retrieved January 29, 2026, from [\[Link\]](#)
- Divergent Total Synthesis of Tacaman Alkaloids: A Skeleton Reorganization Strategy. (2026, January 24). American Chemical Society. Retrieved January 29, 2026, from [\[Link\]](#)
- Mass Spectrometry - Fragmentation Patterns. (2023, August 29). Chemistry LibreTexts. Retrieved January 29, 2026, from [\[Link\]](#)
- Lab 9 – Fourier Transform Infrared (FTIR) Spectroscopy. (n.d.). Retrieved January 29, 2026, from [\[Link\]](#)
- ¹³C NMR spectra of substituted indoles. (n.d.). Research Solutions Pages. Retrieved January 29, 2026, from [\[Link\]](#)

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Sources

- [1. youtube.com \[youtube.com\]](https://www.youtube.com)
- [2. NMR Sample Preparation | Chemical Instrumentation Facility \[cif.iastate.edu\]](https://cif.iastate.edu)
- [3. Small molecule NMR sample preparation – Georgia Tech NMR Center \[sites.gatech.edu\]](https://sites.gatech.edu)
- [4. 15.7 Spectroscopy of Aromatic Compounds – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](https://ncstate.pressbooks.pub)
- [5. spectroscopyonline.com \[spectroscopyonline.com\]](https://spectroscopyonline.com)
- [6. egikunoo.wordpress.com \[egikunoo.wordpress.com\]](https://egikunoo.wordpress.com)
- [7. drawellanalytical.com \[drawellanalytical.com\]](https://drawellanalytical.com)
- [8. Advances in structure elucidation of small molecules using mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [9. Substituted 3-Phenylpropenoates and Related Analogs: Electron Ionization Mass Spectral Fragmentation and Density Functional Theory Calculations - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [10. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
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